

Personal Protective Equipment (PPE) & Handling Guide: (7Z)-7-Hexadecenedioic Acid

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Compound of Interest

Compound Name: 7-Hexadecenedioic acid, (7Z)-

CAS No.: 253687-18-2

Cat. No.: B12656049

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CAS Number: 253687-18-2 Synonyms: (Z)-Hexadec-7-enedioic acid; cis-7-Hexadecenedioic acid Chemical Formula: $C_{16}H_{28}O_4$ Molecular Weight: 284.4 g/mol

Core Directive: Operational Autonomy & Risk Context

Warning: Distinction from Mono-Acids Do not confuse this compound with (7Z)-7-Hexadecenoic acid (Palmitoleic acid, CAS 2416-19-5). The compound in question is a dicarboxylic acid (two carboxyl groups). This structural difference significantly alters its polarity, melting point, and handling requirements compared to its mono-acid analog.

As a Senior Application Scientist, I advise treating (7Z)-7-Hexadecenedioic acid as a Category 2 Skin/Eye Irritant and a potential Respiratory Irritant (if in powder form). While specific toxicological data for this exact isomer is limited (often classified as "Grey" or "Data Poor" in GreenScreen assessments), its structural analogs (long-chain unsaturated dicarboxylic acids) exhibit consistent hazard profiles requiring strict adherence to the Precautionary Principle.

Hazard Identification & Risk Assessment

The following assessment is derived from Structure-Activity Relationships (SAR) of long-chain dicarboxylic acids (e.g., Hexadecanedioic acid).

Hazard Class	GHS Classification (Inferred)	Operational Implication
Skin Corrosion/Irritation	Category 2 (H315)	Causes skin irritation upon prolonged contact. Acidic nature can disrupt the stratum corneum.
Serious Eye Damage/Irritation	Category 2A (H319)	Causes serious eye irritation. Solid particles can cause mechanical corneal abrasion + chemical irritation.
STOT - Single Exposure	Category 3 (H335)	May cause respiratory irritation if dust is inhaled during weighing.
Environmental	Aquatic Acute 3 (H402)	Harmful to aquatic life. Do not discharge into drains. [1] [2]

PPE Selection Matrix

Select PPE based on the specific operational phase. This matrix ensures you are neither under-protected during critical steps nor over-encumbered during low-risk tasks.

Operational Phase	Hand Protection	Eye/Face Protection	Respiratory Protection	Body Protection
Storage & Retrieval (Sealed containers)	Single Nitrile (0.11 mm)	Safety Glasses with side shields	None required	Standard Lab Coat
Weighing & Transfer (Solid/Powder)	Single Nitrile (0.11 mm)	Safety Goggles (tight-fitting)	N95/P2 Respirator (if outside fume hood)	Lab Coat + Closed Shoes
Solubilization (Organic Solvents)	Double Nitrile or Silver Shield (if using DCM/Chloroform)	Safety Goggles	Fume Hood (Sash at 18")	Lab Coat + Chemical Apron (optional)
Spill Cleanup (>100 mg)	Double Nitrile (Outer glove >0.14 mm)	Face Shield + Goggles	Half-mask respirator w/ P100 cartridges	Tyvek Sleeves or Suit

Expert Insight:

- **Glove Permeation:** For standard solvents (Ethanol, DMSO) used to dissolve this acid, standard nitrile is sufficient. If using halogenated solvents (DCM) for extraction, immediate double-gloving or laminate (Silver Shield) gloves are mandatory due to rapid breakthrough.
- **Eye Protection:** Dicarboxylic acids are solids with high melting points. The primary risk is dust. Safety glasses are insufficient if fine powder is generated; use goggles to seal the eyes from airborne particulates.

Operational Handling Protocol

Step 1: Storage & Stability^[3]

- **Temperature:** Store at -20°C.

- Atmosphere: The cis-double bond at C7 is susceptible to oxidation (rancidity). Purge headspace with Argon or Nitrogen after every use.
- Container: Amber glass vials with Teflon-lined caps to prevent photo-oxidation and cap corrosion.

Step 2: Weighing & Transfer (The Critical Step)

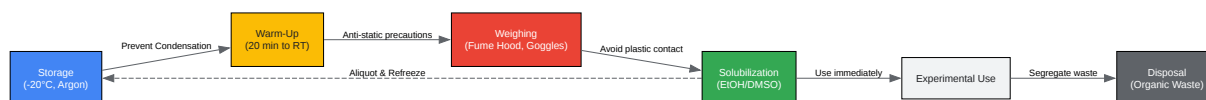
- Static Control: Long-chain acids can be static-prone. Use an anti-static gun or polonium strip if the powder "flies."
- Workflow:
 - Equip PPE (Goggles, Nitrile Gloves).^[4]
 - Remove vial from freezer and allow to warm to room temperature before opening (prevents water condensation inside the vial).
 - Weigh inside a chemical fume hood or a balance enclosure to contain dust.
 - Use a glass or stainless steel spatula (avoid plastics that may leach plasticizers into lipid samples).

Step 3: Solubilization

- Solubility Profile: Insoluble in water. Soluble in Ethanol, DMSO, Dimethyl Formamide (DMF), and Diethyl Ether.
- Protocol:
 - Add solvent slowly to the solid.
 - Vortex gently. If heating is required, do not exceed 50°C to preserve the cis-configuration.
 - Note: Solutions in DMSO/Ethanol should be used immediately or aliquoted and frozen at -80°C under Argon.

Visualization: Safe Handling Lifecycle

The following diagram outlines the logical flow of handling, emphasizing the "Warm-Up" phase often neglected by researchers, leading to sample degradation.



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Caption: Operational workflow for (7Z)-7-Hexadecenedioic acid, highlighting the critical warm-up step to prevent moisture contamination.

Emergency Response & Disposal

Accidental Exposure

- Eye Contact: Immediately flush with water for 15 minutes. Lift eyelids to ensure removal of particulates. The acidity can cause stinging; do not rub.
- Skin Contact: Wash with soap and water. Do not use organic solvents (ethanol) to wash skin, as this may increase transdermal absorption of the fatty acid.
- Inhalation: Move to fresh air. If coughing persists, seek medical attention (indicative of respiratory tract irritation).

Disposal Strategy

- Waste Category: Hazardous Organic Waste (Acidic).
- Segregation: Do not mix with strong oxidizers (e.g., nitric acid, peroxides) or strong bases in the waste stream to prevent exothermic neutralization or oxidation reactions.
- Labeling: Clearly label as "Long-chain Dicarboxylic Acid - Irritant."

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